

Personal protective equipment for handling 4-Ethyl-2,2,4-trimethylhexane

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Compound of Interest

Compound Name: 4-Ethyl-2,2,4-trimethylhexane

Cat. No.: B14543142

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Essential Safety and Handling Guide for 4-Ethyl-2,2,4-trimethylhexane

Disclaimer: A specific Safety Data Sheet (SDS) for **4-Ethyl-2,2,4-trimethylhexane** (CAS No. 61868-75-5) is not readily available. The following guidance is based on the safety profile of its structural isomer, 2,2,4-trimethylhexane, and general best practices for handling flammable liquid alkanes. It is imperative to treat **4-Ethyl-2,2,4-trimethylhexane** as a potentially hazardous substance and handle it with the utmost care. This guide is intended for researchers, scientists, and drug development professionals.

4-Ethyl-2,2,4-trimethylhexane is a flammable organic compound.^[1] Proper handling and disposal are critical to ensure laboratory safety and environmental protection. Adherence to the following procedures is essential.

Key Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Ethyl-2,2,4-trimethylhexane** is provided below for quick reference.

Property	Value
Molecular Formula	C ₁₁ H ₂₄ [1]
Molecular Weight	156.31 g/mol [1]
Boiling Point	~178 °C [1]
Density	0.767 g/mL at room temperature [1]
CAS Number	61868-75-5 [2]

Personal Protective Equipment (PPE)

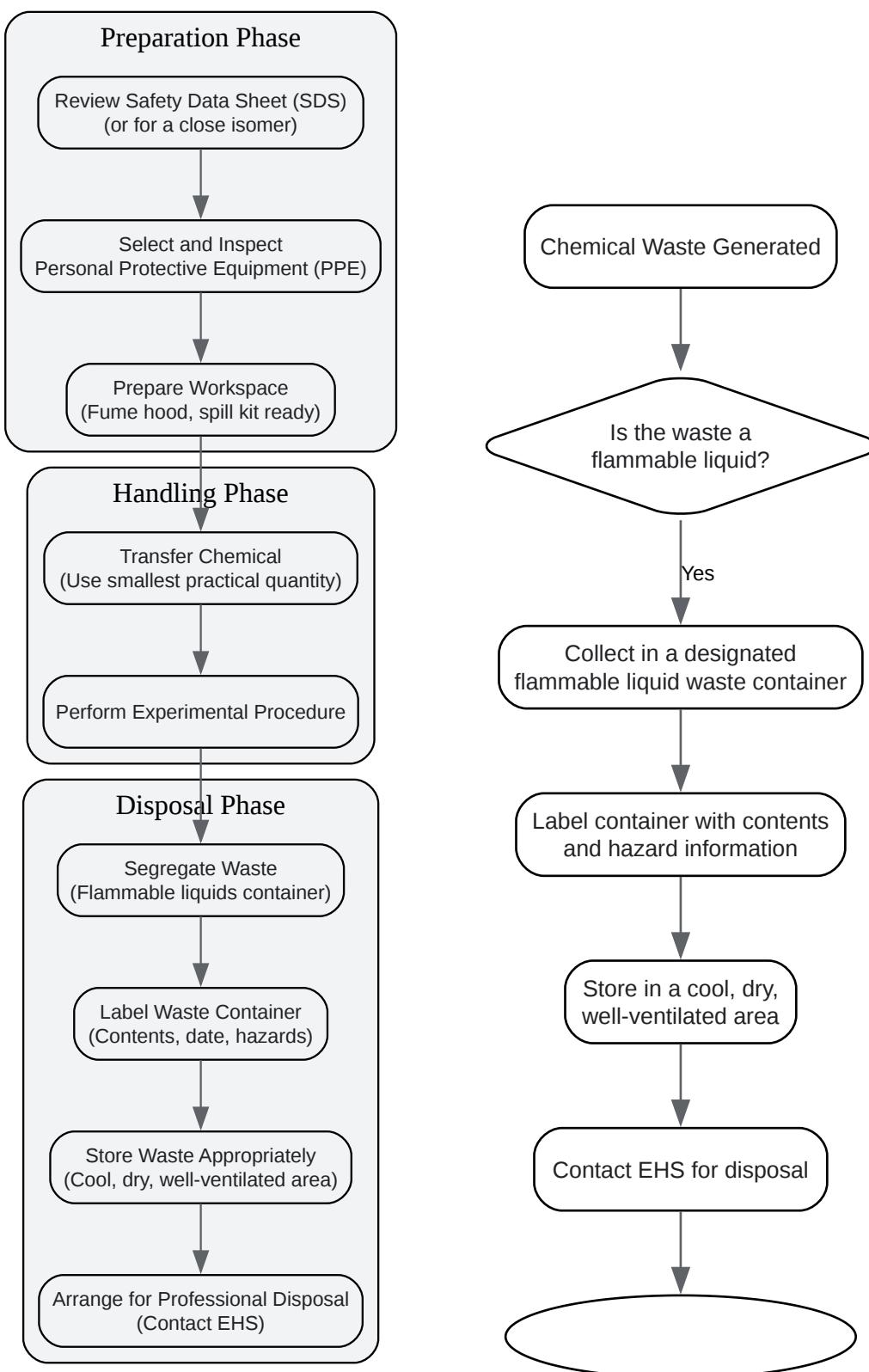
A comprehensive PPE plan is crucial for the safe handling of **4-Ethyl-2,2,4-trimethylhexane**. The selection of appropriate PPE depends on the specific laboratory procedures being performed and the potential for exposure.

Task	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume Handling / Weighing	Safety glasses with side shields	Nitrile or neoprene gloves	Standard lab coat	Not generally required if handled in a well-ventilated area or chemical fume hood.
Solution Preparation / Transfer	Chemical splash goggles	Chemical-resistant gloves (e.g., nitrile, neoprene)	Chemical-resistant apron over a lab coat	Recommended if not performed in a chemical fume hood or if vapors are likely to be generated.
Heating or Reactions	Face shield worn over chemical splash goggles	Heavy-duty chemical-resistant gloves (e.g., butyl rubber, Viton™)	Chemical-resistant apron over a flame-retardant lab coat	Required if not performed in a chemical fume hood. Use a respirator with an appropriate organic vapor cartridge.
Spill Cleanup	Face shield worn over chemical splash goggles	Heavy-duty chemical-resistant gloves	Chemical-resistant suit or coveralls	Required. Use a respirator with an organic vapor cartridge.

Note on Glove Selection: The choice of glove material is critical for adequate protection. For incidental contact with alkanes like **4-Ethyl-2,2,4-trimethylhexane**, nitrile gloves are often suitable. However, for prolonged contact or immersion, more resistant materials such as Viton™ or butyl rubber should be considered. Always consult the glove manufacturer's compatibility chart for specific breakthrough times and degradation information. As a general rule, the thicker the glove material, the greater the chemical resistance, though this may impact dexterity.^[3]

Operational Plan: Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling of **4-Ethyl-2,2,4-trimethylhexane** from receipt to disposal.



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References

- 1. Buy 4-Ethyl-2,2,4-trimethylhexane | 61868-75-5 [smolecule.com]
- 2. 4-Ethyl-2,2,4-trimethylhexane | C11H24 | CID 23556168 - PubChem [pubchem.ncbi.nlm.nih.gov]
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